

Ponazuril-d3 chemical structure and properties

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Compound of Interest

Compound Name: Ponazuril-d3
CAS No.: 1346602-48-9
Cat. No.: B583619

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Technical Monograph: Ponazuril-d3 Structural Dynamics and Bioanalytical Application Executive Summary

Ponazuril-d3 (Toltrazuril sulfone-d3) is the stable isotope-labeled (SIL) analog of Ponazuril, a triazine-based antiprotozoal agent targeting *Sarcocystis neurona* and *Coccidia* species.^[1] In pharmaceutical research and residue analysis, **Ponazuril-d3** serves as the "Gold Standard" Internal Standard (IS) for Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) quantification. Its utility stems from its ability to mirror the physicochemical behavior of the analyte—co-eluting during chromatography and experiencing identical ionization suppression/enhancement—while remaining spectrally distinct due to the deuterium mass shift.

Part 1: Molecular Architecture & Physicochemical Profile

Ponazuril-d3 is chemically distinct from its parent compound by the substitution of three hydrogen atoms with deuterium isotopes (

), typically at the N-methyl position on the triazine ring. This modification increases the molecular weight by 3 Daltons without significantly altering the steric volume or polarity of the molecule.

1.1 Chemical Identity

Property	Specification
Chemical Name	1-methyl-d3-3-[3-methyl-4-[4-[(trifluoromethyl)sulfonyl]phenoxy]phenyl]-1,3,5-triazine-2,4,6(1H,3H,5H)-trione
Common Name	Ponazuril-d3; Toltrazuril Sulfone-d3
CAS Number	1346602-48-9
Molecular Formula	
Molecular Weight	460.40 g/mol (vs. 457.38 for native Ponazuril)
Isotopic Purity	Typically atom D
Chemical Purity	

1.2 Physicochemical Properties

Understanding the solubility and ionization profile is critical for method development.

- Solubility: Highly soluble in organic solvents (DMSO, Acetonitrile, Methanol). Sparingly soluble in water.
- pKa: The triazine ring possesses acidic protons (imide-like character), with a pKa 6.5–7.0. This acidity drives the preference for Negative Electrospray Ionization (ESI-).
- LogP: 3.1 (Lipophilic). Requires high organic content for elution in Reverse Phase Chromatography (RPC).

Part 2: The Role of Deuterium Labeling in Bioanalysis

The primary application of **Ponazuril-d3** is to correct for Matrix Effects in LC-MS/MS. Biological matrices (plasma, tissue) contain phospholipids and salts that can suppress ionization efficiency in the source.

- Co-Elution: Because Deuterium has a negligible effect on lipophilicity compared to Hydrogen, **Ponazuril-d3** co-elutes with Ponazuril.
- Compensation Mechanism: If the signal of Ponazuril is suppressed by 30% due to a co-eluting phospholipid, the **Ponazuril-d3** signal is also suppressed by exactly 30%. The Area Ratio (Analyte/IS) remains constant, ensuring quantitative accuracy.
- The Deuterium Isotope Effect: A slight retention time shift (usually < 0.1 min earlier) may occur on high-resolution C18 columns due to the slightly lower lipophilicity of C-D bonds compared to C-H bonds. This is generally negligible for standard quantitation but critical to verify during method validation.

Part 3: Bioanalytical Workflow (LC-MS/MS)

3.1 Sample Preparation Protocol (Protein Precipitation)

Objective: Extract Ponazuril from equine plasma while removing proteins that foul the LC column.

Reagents:

- IS Working Solution: **Ponazuril-d3** (100 ng/mL in Methanol).
- Precipitation Agent: Acetonitrile (ACN) with 0.1% Formic Acid.[\[2\]](#)

Step-by-Step Methodology:

- Aliquot: Transfer 50
L of plasma sample into a 1.5 mL centrifuge tube.
- IS Addition: Add 20
L of IS Working Solution. Vortex briefly.
- Precipitation: Add 200
L of Precipitation Agent (ACN).
- Agitation: Vortex vigorously for 1 minute to ensure complete protein denaturation.

- Separation: Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Dilution: Transfer 100

L of the supernatant to an autosampler vial. Dilute with 100

L of Water (to match initial mobile phase conditions and prevent peak broadening).

3.2 LC-MS/MS Conditions

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 2.1 x 50 mm, 1.8 m).
- Mobile Phase A: Water + 0.1% Formic Acid (or 10mM Ammonium Acetate for pH control).
- Mobile Phase B: Acetonitrile (or Methanol).
- Ionization: Negative Mode (ESI-).^[3] The deprotonated molecule is the precursor.

MRM Transitions (Critical Control Point): The mass shift of +3 Da is observed in the precursor. The product ion shift depends on whether the fragment retains the labeled group.

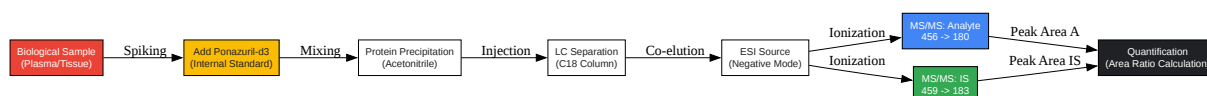
Analyte	Precursor Ion ()	Product Ion ()	Collision Energy (eV)	Logic
Ponazuril	456.0	180.0	~25	Cleavage of Triazine core
Ponazuril-d3	459.0	183.0	~25	Fragment retains

Note: Transitions must be optimized via direct infusion. If the 180 fragment does NOT contain the methyl group, the d3 transition will be 459 -> 180.

Part 4: Visualization of Technical Workflows

4.1 Bioanalytical Logic Flow

This diagram illustrates the critical path from sample extraction to data normalization using **Ponazuril-d3**.

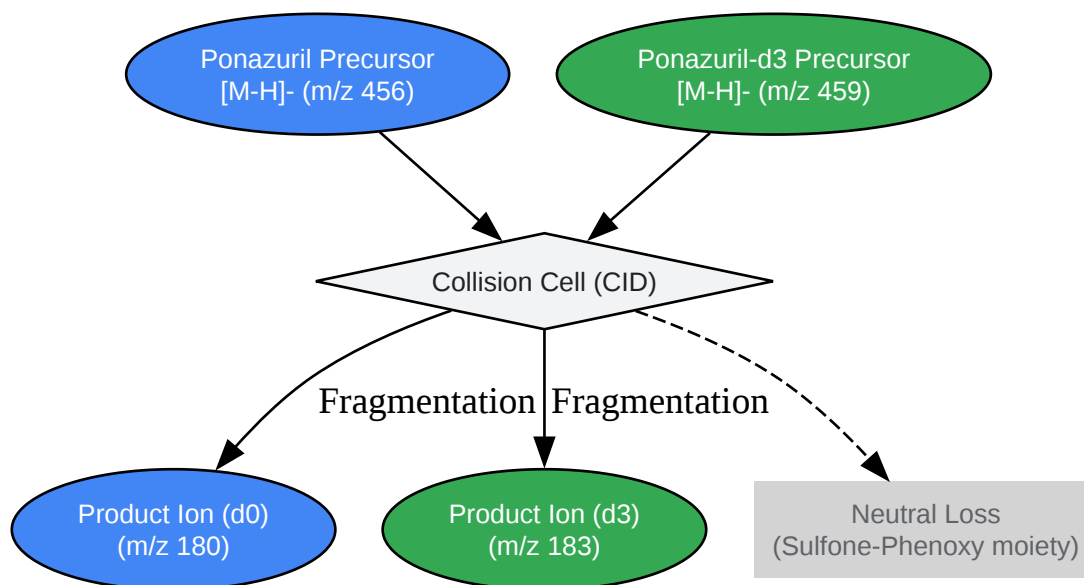


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Caption: Workflow demonstrating the parallel processing of Analyte and IS to compensate for matrix effects.

4.2 Fragmentation Pathway (Conceptual)

The following diagram details the theoretical fragmentation logic in Negative ESI, showing how the deuterium label tracks through the MS/MS process.



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Caption: MS/MS fragmentation showing the retention of the deuterium label on the product ion.

Part 5: Handling and Stability

- **Light Sensitivity:** Triazines can be photosensitive. Store solid **Ponazuril-d3** protected from light (amber vials).
- **Hygroscopicity:** Store at -20°C with desiccant. Allow the vial to reach room temperature before opening to prevent condensation, which can degrade the isotopic purity over time via H/D exchange (though C-D bonds are generally stable, minimizing moisture is Good Laboratory Practice).
- **Stock Solutions:** Stable in Methanol or Acetonitrile for >6 months at -20°C. Avoid aqueous stock solutions due to potential hydrolysis over extended periods.

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